

Application Notes and Protocols for MRS2279 Diammonium in Inositol Phosphate Assays

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Compound of Interest

Compound Name: MRS2279 diammonium

Cat. No.: B1676834

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Introduction

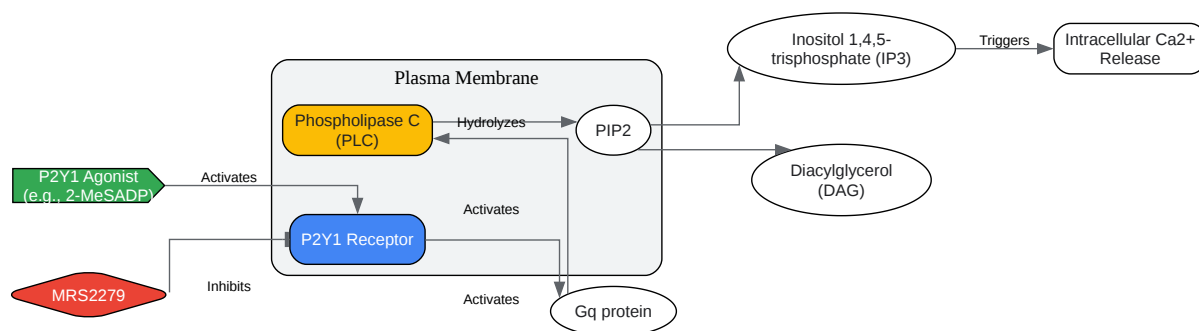
MRS2279 is a potent and selective competitive antagonist of the P2Y1 receptor, a G protein-coupled receptor (GPCR) activated by adenosine diphosphate (ADP).^{[1][2][3][4][5]} The P2Y1 receptor is coupled to the Gq signaling pathway, and its activation leads to the stimulation of phospholipase C (PLC).^{[6][7][8][9][10]} PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).^{[8][9][10]} IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium. The measurement of inositol phosphate accumulation is a direct and reliable method to quantify the activation of the P2Y1 receptor and to characterize the potency of its antagonists.

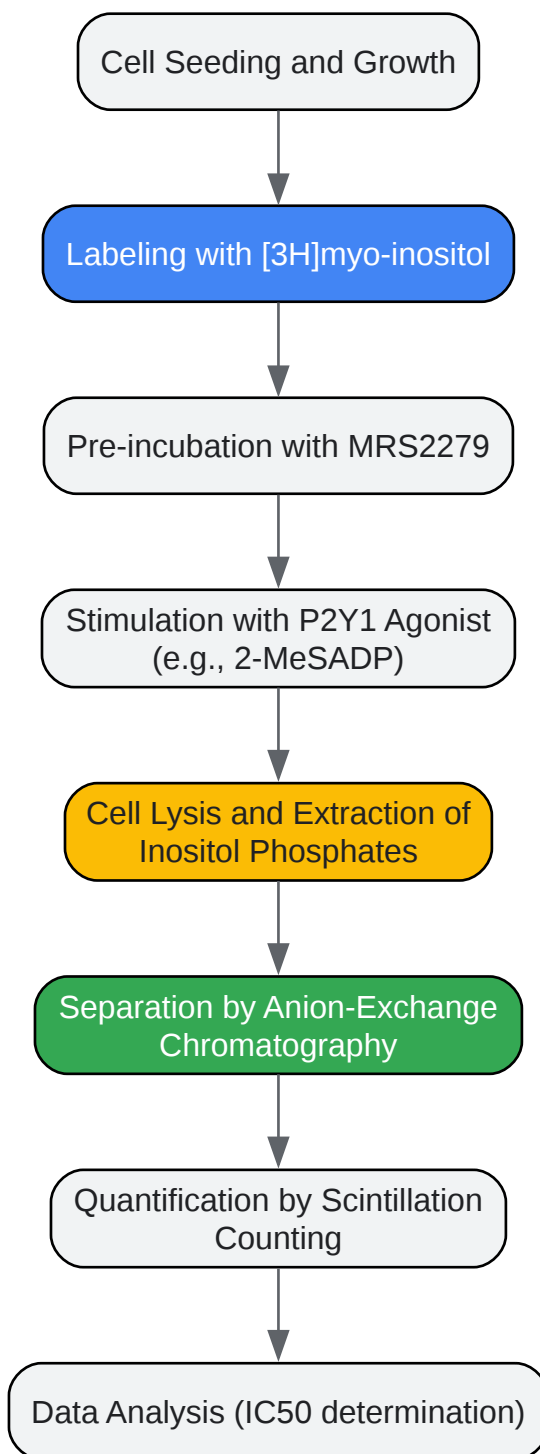
The diammonium salt of MRS2279 offers enhanced water solubility and stability, making it well-suited for use in aqueous buffers for in vitro assays.^[1] These application notes provide a detailed protocol for utilizing **MRS2279 diammonium** in an inositol phosphate assay to determine its inhibitory activity against P2Y1 receptor agonists.

P2Y1 Receptor Signaling Pathway

The activation of the P2Y1 receptor by an agonist such as 2-MeSADP initiates a signaling cascade that results in the production of inositol phosphates. This pathway is a key mechanism for various physiological processes, including platelet aggregation. MRS2279 acts by

competitively binding to the P2Y1 receptor, thereby preventing the agonist from binding and initiating the downstream signaling events.





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